

Formation Mechanism of Axitinib Impurity C: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Axitinib Impurity c*

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Introduction

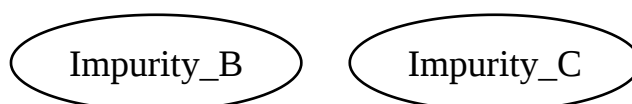
Axitinib, a potent tyrosine kinase inhibitor, is a cornerstone in the treatment of advanced renal cell carcinoma. The control of impurities during its synthesis is critical to ensure the safety and efficacy of the final drug product. One such process-related impurity is **Axitinib Impurity C**, identified as 2-((1H-indazol-6-yl)sulfinyl)-N-methylbenzamide. This technical guide provides a comprehensive overview of the formation mechanism of **Axitinib Impurity C**, detailing the synthetic pathway, potential oxidative conditions leading to its formation, and relevant experimental protocols.

The Synthetic Pathway to Axitinib and the Origin of Impurity C

The synthesis of Axitinib involves a multi-step process, with a key step being the formation of the thioether linkage in the molecule. **Axitinib Impurity C** is not a direct intermediate in the planned synthesis but rather an oxidation product of a key precursor.

The formation of the core structure of Axitinib involves the coupling of 6-iodo-1H-indazole with 2-mercapto-N-methylbenzamide. This reaction yields the intermediate 2-((1H-indazol-6-yl)thio)-N-methylbenzamide, which is also known as Axitinib Impurity B.

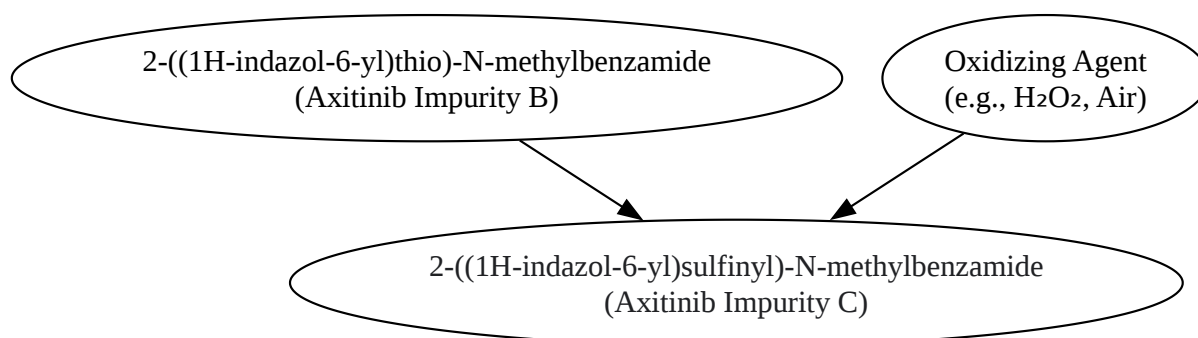
Axitinib Impurity C is the sulfoxide derivative of Axitinib Impurity B. Its formation is attributed to the oxidation of the thioether sulfur atom in Impurity B. This oxidation can potentially occur under various conditions during the synthesis, work-up, or storage of Axitinib and its intermediates. The presence of residual oxidizing agents, exposure to air (atmospheric oxygen), or specific reaction conditions can facilitate this transformation.



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Formation Mechanism of Axitinib Impurity C

The formation of **Axitinib Impurity C** proceeds through the oxidation of the thioether group in 2-((1H-indazol-6-yl)thio)-N-methylbenzamide (Axitinib Impurity B).



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This reaction is a common transformation in organic chemistry and can be promoted by a variety of oxidizing agents. In the context of pharmaceutical manufacturing, even mild oxidizing conditions can lead to the formation of such impurities.

Experimental Protocols

Synthesis of the Precursor: 2-((1H-indazol-6-yl)thio)-N-methylbenzamide (Axitinib Impurity B)[1]

This protocol describes the synthesis of the direct precursor to **Axitinib Impurity C**.

Materials:

- 6-Iodo-1H-indazole
- 2-Mercapto-N-methylbenzamide
- Potassium carbonate
- Copper (I) iodide
- Isopropyl alcohol
- Ethylene glycol
- Nitrogen atmosphere

Procedure:

- Charge a reaction vessel with isopropyl alcohol (50 ml), ethylene glycol (2.54 g, 0.0409 mol), potassium carbonate (5.65 g, 0.0408 mol), and copper (I) iodide (0.390 g, 0.0021 mol) at 25-30 °C under a nitrogen atmosphere.[1]
- Slowly add 6-iodo-1H-indazole (5.0 g, 0.0204 mol) and 2-mercapto-N-methylbenzamide (3.94 g, 0.0235 mol) to the reaction mixture at 25-30 °C with stirring.[1]
- Heat the reaction mixture to approximately 80°C and maintain for 20-24 hours.[1]
- Cool the reaction mixture to 25-30°C with stirring.[1]
- Filter the reaction mixture and concentrate the filtrate to a residue under vacuum.[1]

Forced Degradation Study for Axitinib to Induce Oxidative Impurities[2]

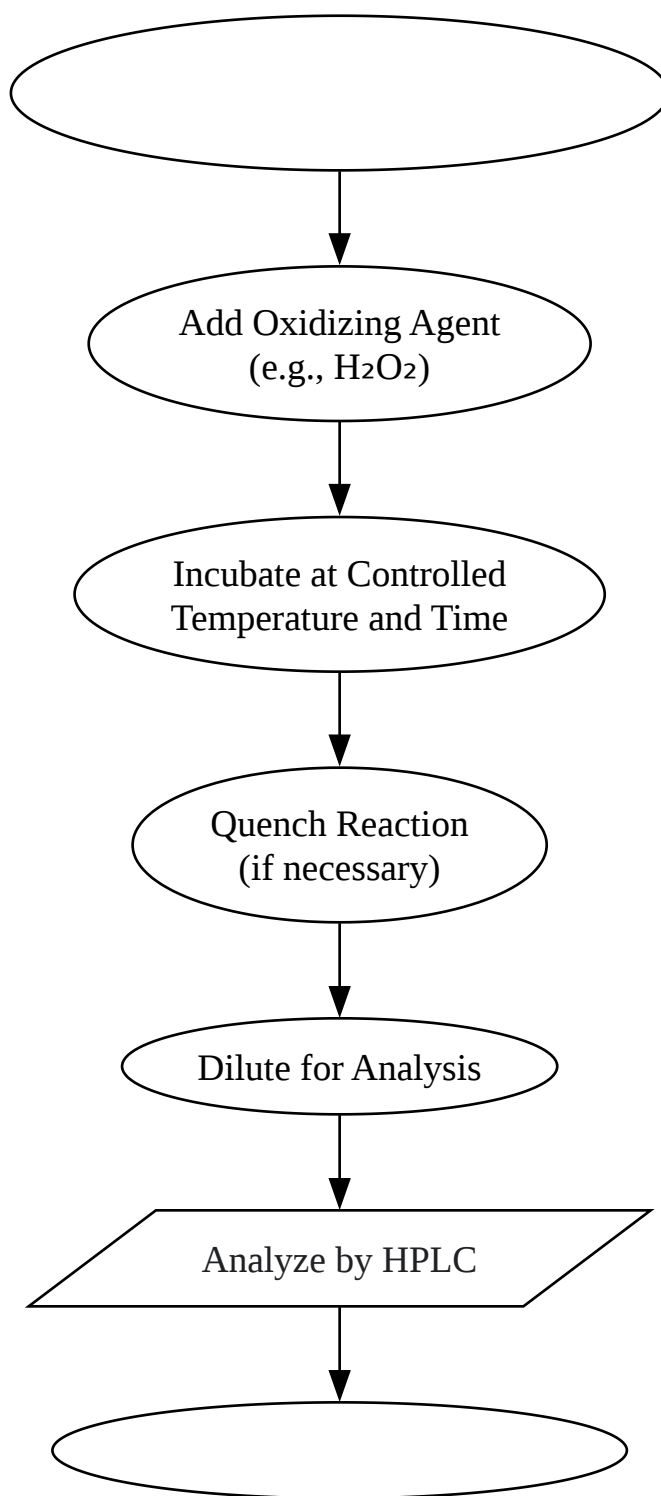
This protocol outlines a forced degradation study under oxidative conditions, which can be adapted to study the formation of **Axitinib Impurity C** from its precursor.

Materials:

- Axitinib (or Axitinib Impurity B) stock solution (e.g., 100 µg/ml)
- Hydrogen peroxide (H₂O₂) solution (e.g., 30%)
- Volumetric flasks
- HPLC system for analysis

Procedure:

- Prepare a stock solution of Axitinib (or Axitinib Impurity B) at a concentration of 100 µg/ml in a suitable solvent.[2]
- To a volumetric flask, add a specific volume of the stock solution.
- Add a controlled amount of hydrogen peroxide solution to induce oxidation. The concentration of H₂O₂ can be varied to study its effect on the rate and extent of impurity formation.
- Allow the reaction to proceed for a defined period at a specific temperature (e.g., room temperature or elevated temperature).
- After the specified time, quench the reaction if necessary (e.g., by adding a reducing agent like sodium bisulfite).
- Dilute the solution to a suitable concentration for analysis.
- Analyze the sample using a validated stability-indicating HPLC method to quantify the amount of the parent compound remaining and the amount of Impurity C formed.



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Data Presentation

The following table summarizes the results of a forced degradation study on Axitinib, which demonstrates the susceptibility of the drug to degradation under various stress conditions. While this data is for Axitinib itself, it provides a strong indication of the conditions that would also promote the oxidation of its thioether-containing precursor (Impurity B) to the sulfoxide (Impurity C).

Stress Condition	Reagent Concentration	Duration	Temperature	% Degradation of Axitinib
Acidic Hydrolysis	0.5 N HCl	6 h	60°C	1.60% [2]
Acidic Hydrolysis	1.0 N HCl	6 h	60°C	3.49% [2]
Acidic Hydrolysis	2.0 N HCl	6 h	60°C	5.31% [2]
Alkaline Hydrolysis	0.5 N NaOH	6 h	60°C	2.41% [2]
Alkaline Hydrolysis	1.0 N NaOH	6 h	60°C	2.74% [2]
Oxidative	30% H ₂ O ₂	-	Room Temp	Significant degradation observed
Thermal	-	-	60°C	Stable
Photolytic	-	-	-	Stable
Neutral Hydrolysis	Water	-	60°C	Stable

Note: The term "Significant degradation observed" for oxidative conditions implies that the molecule is susceptible to oxidation, which is the direct pathway to the formation of Impurity C from Impurity B.

Conclusion

Axitinib Impurity C, 2-((1H-indazol-6-yl)sulfinyl)-N-methylbenzamide, is formed through the oxidation of the thioether intermediate, 2-((1H-indazol-6-yl)thio)-N-methylbenzamide (Axitinib

Impurity B), during the synthesis of Axitinib. The formation of this impurity is favored by oxidative conditions, as demonstrated by forced degradation studies. Careful control of reaction conditions, exclusion of atmospheric oxygen, and avoidance of residual oxidizing agents are crucial steps in minimizing the formation of **Axitinib Impurity C** and ensuring the purity of the final active pharmaceutical ingredient. The experimental protocols and data presented in this guide provide a framework for researchers and drug development professionals to understand, monitor, and control the formation of this critical impurity.

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